

Technical Support Center: Troubleshooting Inconsistent TEER Results with Larazotide Acetate

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Compound of Interest

Compound Name: Larazotide Acetate

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Welcome to the Technical Support Center for researchers, scientists, and drug development professionals working with **larazotide acetate**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during transepithelial electrical resistance (TEER) experiments.

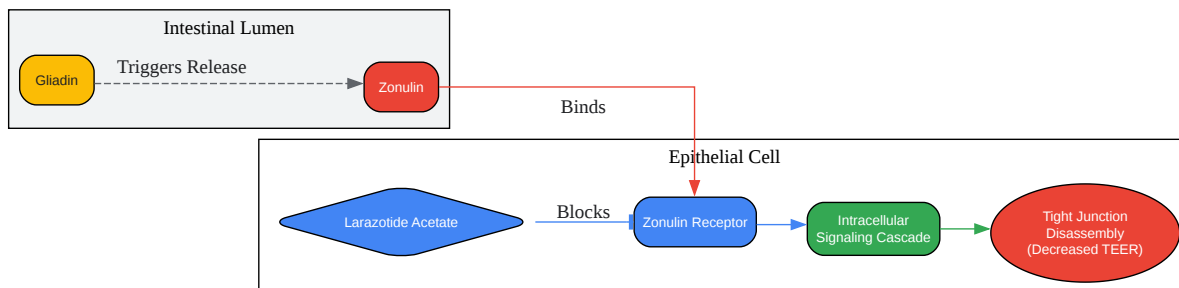
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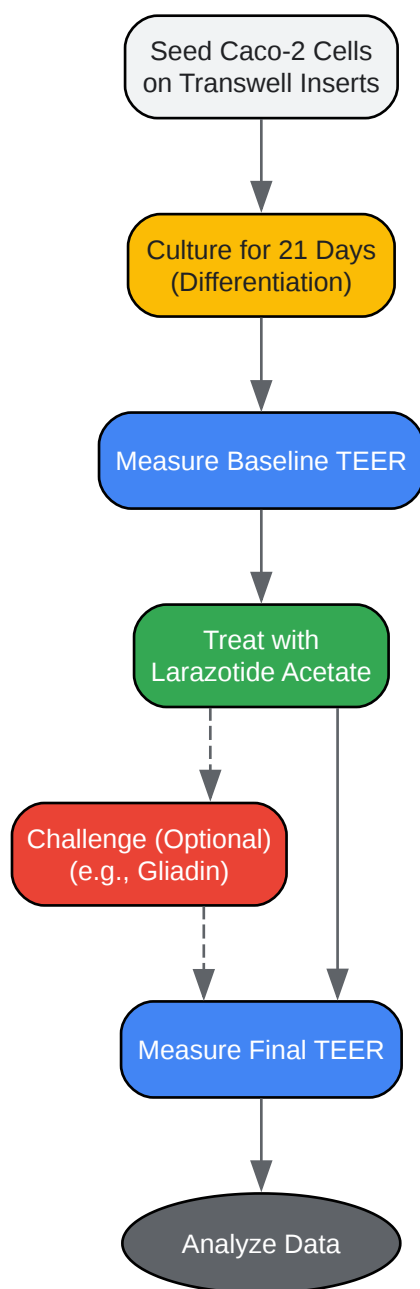
Q1: What is **larazotide acetate** and how does it affect TEER?

Larazotide acetate is a synthetic octapeptide that acts as a tight junction regulator.^[1] It functions by antagonizing zonulin, a protein that modulates the permeability of tight junctions in the intestine.^[2] By inhibiting zonulin, **larazotide acetate** prevents the disassembly of tight junction complexes, which are crucial for maintaining high TEER values.^{[3][4]} Inconsistent TEER results in the presence of **larazotide acetate** can arise from various experimental factors that influence either the cell monolayer integrity or the mechanism of action of the peptide.

Q2: What is the proposed signaling pathway for **larazotide acetate**'s effect on tight junctions?

Larazotide acetate is thought to competitively inhibit the binding of zonulin to its receptor on the surface of intestinal epithelial cells.^[5] This action prevents the initiation of a signaling cascade that would otherwise lead to the phosphorylation of tight junction proteins and the reorganization of the actin cytoskeleton, ultimately causing a decrease in TEER.^{[6][7]}





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